

Essential Safety and Operational Guide for Handling 2,4-Dinitrophenol (DNP)

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Compound of Interest

Compound Name: Photo-dnp

Cat. No.: B046947

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This guide provides crucial safety protocols and logistical plans for researchers, scientists, and drug development professionals handling 2,4-Dinitrophenol (DNP). Adherence to these procedures is vital for ensuring laboratory safety and minimizing risks associated with this hazardous chemical.

Understanding the Hazards of 2,4-Dinitrophenol

2,4-Dinitrophenol is a highly toxic and flammable solid with explosive properties, particularly when dry.^[1] It is crucial to be aware of its primary hazards:

- **Toxicity:** DNP is acutely toxic if swallowed, inhaled, or in contact with skin. Short-term exposure can lead to symptoms such as nausea, vomiting, sweating, dizziness, and headaches.^[2] Chronic exposure has been linked to the formation of cataracts, skin lesions, weight loss, and damage to the bone marrow, central nervous system, and cardiovascular system.^[2]
- **Explosivity:** Dry DNP is highly explosive and sensitive to shock, friction, or heat.^{[1][3]} It must be kept wet or in solution to mitigate this risk.^[3]
- **Flammability:** DNP is a flammable solid.^[3]
- **Reactivity:** It can form shock-sensitive materials when it comes into contact with strong bases (like sodium hydroxide) and ammonia.^[3] It is also incompatible with oxidizing agents, acid chlorides, and acid anhydrides.^[3]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling DNP.

- **Hand Protection:** Double-gloving is required.^[1] Viton or nitrile gloves are recommended.^[4] Always inspect gloves for any signs of degradation before use and change them immediately upon any sign of contamination.
- **Eye and Face Protection:** Chemical splash goggles are essential.^[1] A face shield should be worn in situations with a higher risk of splashes.
- **Body Protection:** A lab coat must be worn, ensuring it is fully buttoned and sleeves are of adequate length to prevent skin exposure.^{[4][5]} For tasks with a higher risk of contamination, flame-retardant and antistatic protective clothing is advised.^[6]
- **Footwear:** Closed-toe shoes are mandatory in the laboratory.^{[1][5]}

Engineering Controls and Work Practices

- **Fume Hood:** All work with DNP must be conducted in a certified chemical fume hood to prevent inhalation of its dust or vapors.^{[1][5]}
- **Safety Equipment:** An eyewash station and a safety shower must be readily accessible in the immediate work area.^{[3][5]}
- **Handling Precautions:**
 - Never heat or evaporate DNP.^[1]
 - Keep containers tightly capped when not in use.^[1]
 - Avoid creating dust.
 - Wash hands thoroughly with soap and water after handling DNP and before leaving the laboratory.^[1]
 - Do not handle personal items like cell phones while working with DNP.^[1]

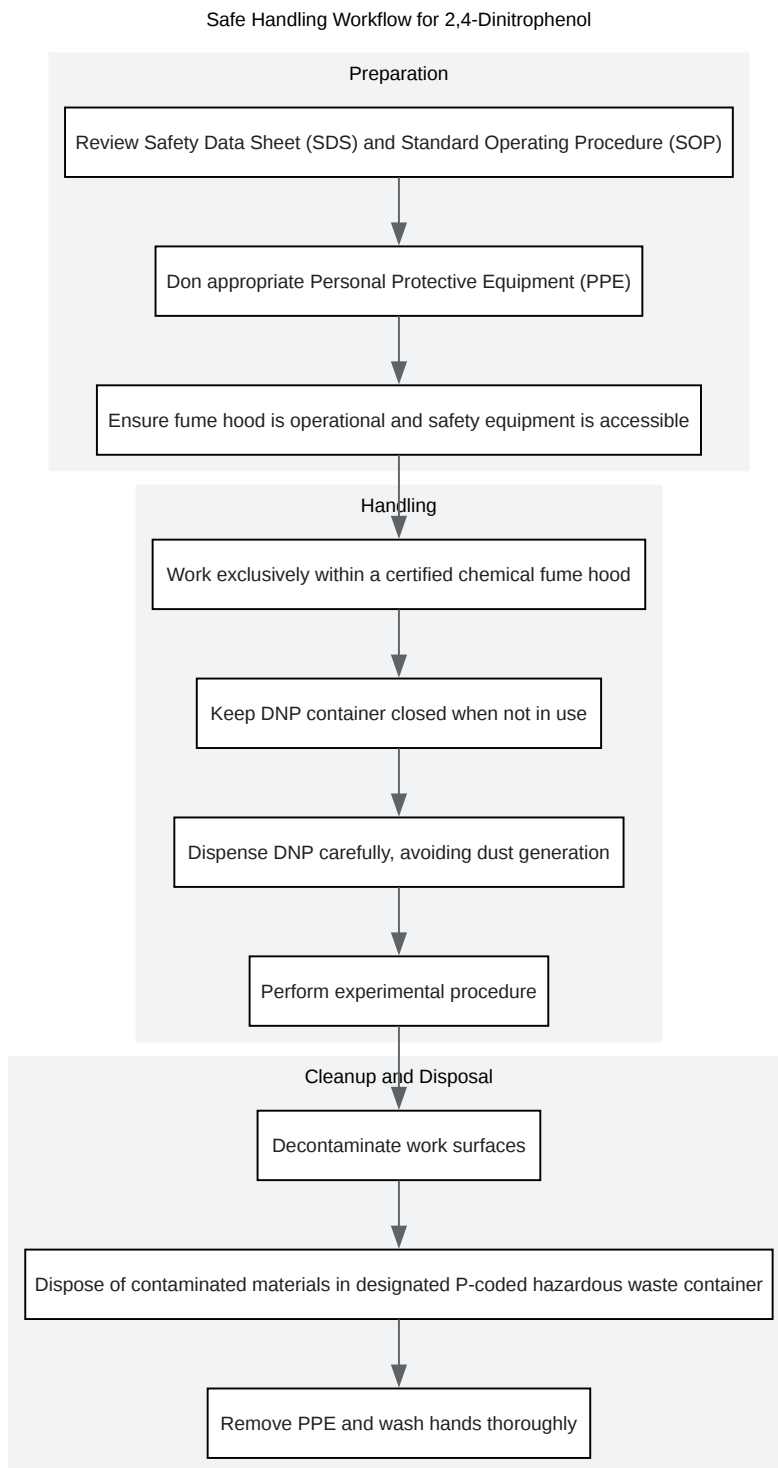
Quantitative Safety Data

The following table summarizes key quantitative safety data for 2,4-Dinitrophenol. It is important to note that specific glove breakthrough times are not readily available in public literature and should be obtained from the glove manufacturer for the specific model being used.

Parameter	Value	Reference
CAS Number	51-28-5	[4]
Molecular Formula	C6H4N2O5	[4]
Reference Dose (RfD)	0.002 mg/kg/day	[2]
Lethal Dose (LD50), Oral (Rat)	30 mg/kg	
Human Lethal Dose (Oral)	4.3 mg/kg	[7]

Safe Handling and Experimental Workflow

The following diagram illustrates the standard workflow for safely handling 2,4-Dinitrophenol in a laboratory setting.



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Caption: A flowchart outlining the key steps for the safe handling of 2,4-Dinitrophenol.

Disposal Plan

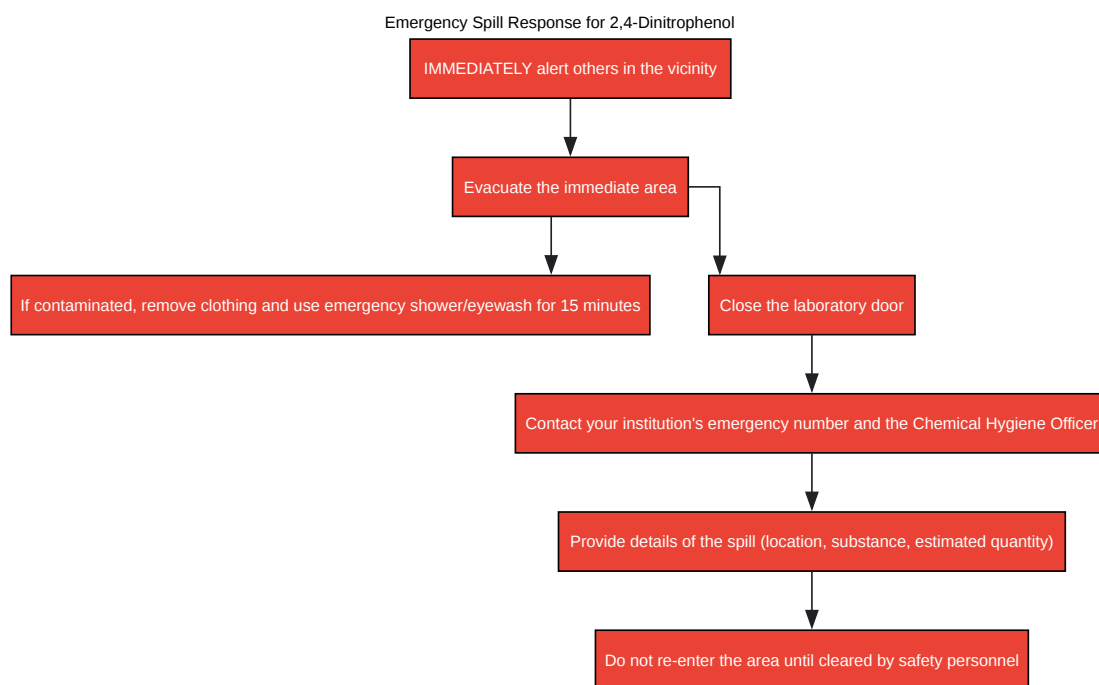
All materials contaminated with DNP are considered acutely hazardous waste and must be disposed of according to strict protocols.

- **Waste Segregation:** DNP waste must be collected separately from other chemical waste streams.^[1]
- **Containerization:** Use a designated, leak-proof container with a liner for all solid waste, such as gloves, pipette tips, and kimwipes.^[1] The container must be clearly labeled as "Hazardous Waste: 2,4-Dinitrophenol".
- **Storage:** Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
- **Pickup:** Arrange for the disposal of DNP waste through your institution's environmental health and safety office.

Emergency Procedures: Spill Response

In the event of a DNP spill, immediate and precise action is required. Do not attempt to clean up a DNP spill yourself.

The following diagram outlines the emergency response protocol for a 2,4-Dinitrophenol spill.



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